

Structure Elucidation of 2-Bromo-3'-fluoro-5'-methylbenzophenone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3'-fluoro-5'-methylbenzophenone

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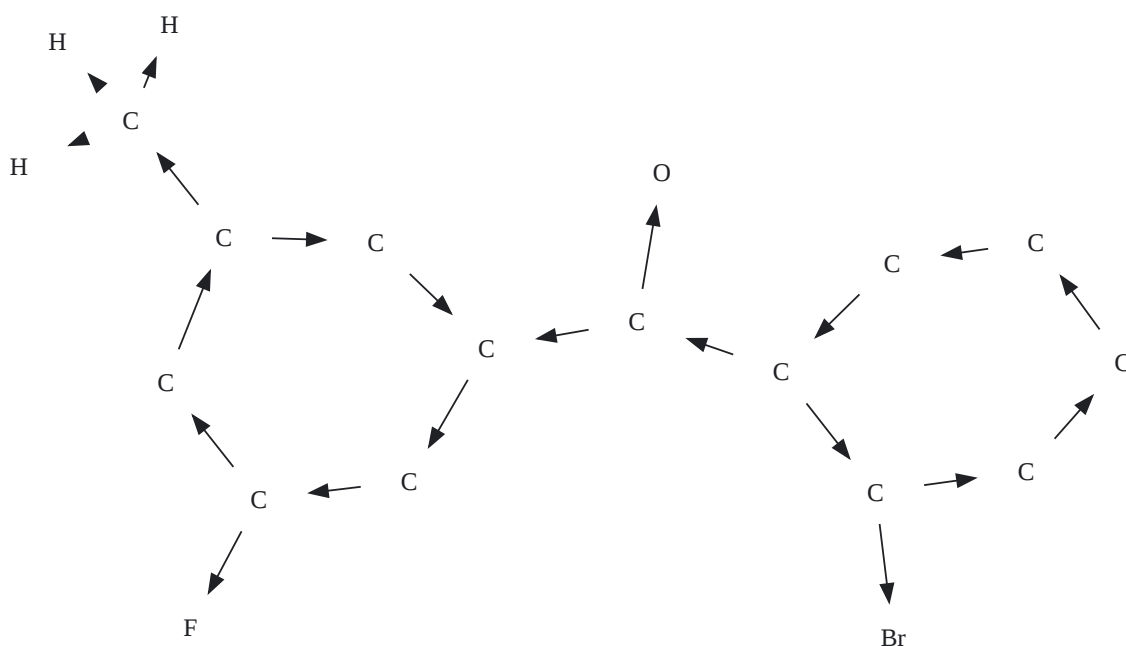
Abstract

This technical guide provides a comprehensive overview of the structural elucidation of **2-Bromo-3'-fluoro-5'-methylbenzophenone**, a halogenated benzophenone derivative of interest in medicinal chemistry and materials science. This document outlines a probable synthetic route via Friedel-Crafts acylation and details the expected outcomes from key analytical techniques used for its characterization, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). All predicted and comparative data are presented in a structured format to facilitate understanding and further research.

Introduction

Benzophenones are a class of aromatic ketones with a wide range of applications, serving as photoinitiators, fragrances, and scaffolds in the synthesis of pharmaceuticals.^[1] The introduction of halogen substituents can significantly modulate their physicochemical and biological properties. **2-Bromo-3'-fluoro-5'-methylbenzophenone** is a specific derivative whose structural confirmation is paramount for its potential applications. This guide details the process of its structural elucidation.

Chemical Structure:



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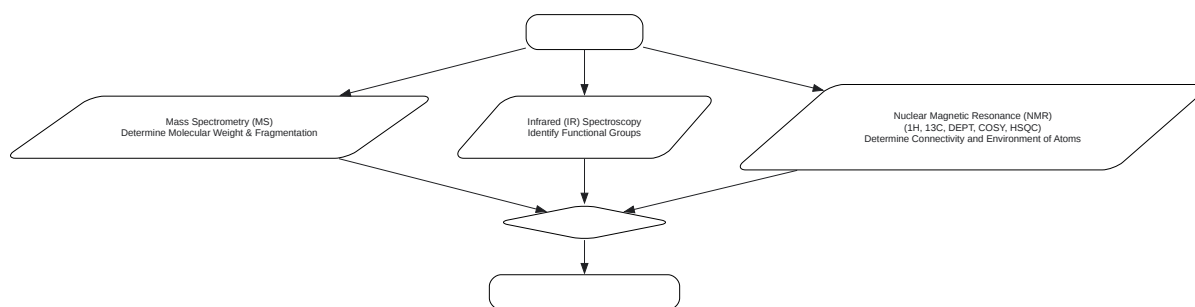
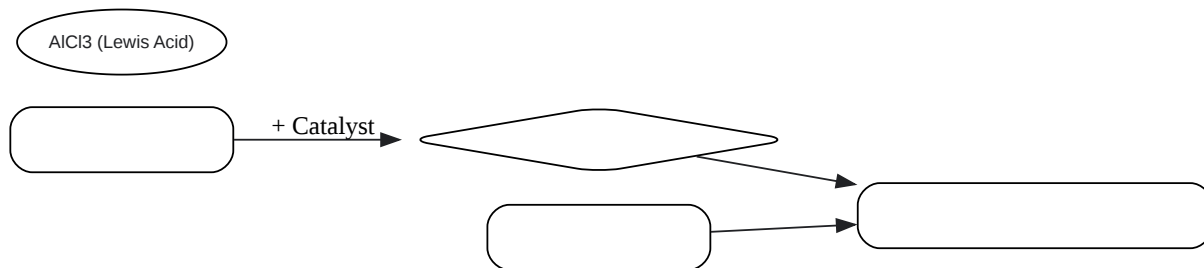
Figure 1: Chemical structure of **2-Bromo-3'-fluoro-5'-methylbenzophenone**.

Synthesis

A common and effective method for the synthesis of benzophenones is the Friedel-Crafts acylation.[2] This reaction involves the acylation of an aromatic ring with an acyl halide or anhydride using a strong Lewis acid catalyst.

Proposed Synthetic Pathway

The synthesis of **2-Bromo-3'-fluoro-5'-methylbenzophenone** can be envisioned through the Friedel-Crafts acylation of 1-bromo-2-fluorobenzene with 3-fluoro-5-methylbenzoyl chloride in the presence of a Lewis acid catalyst such as aluminum chloride (AlCl_3).



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References

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- 2. 傅-克酰基化反应 [sigmaaldrich.com]
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